

Application Notes and Protocols for Lithium Hydride in a Research Environment

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Compound of Interest

Compound Name: *Lithium hydride*

Cat. No.: *B107721*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures and safety information for the handling and storage of **lithium hydride** (LiH) in a research setting. Strict adherence to these protocols is essential to mitigate the significant risks associated with this highly reactive compound.

Chemical and Physical Properties

Lithium hydride is a salt-like (ionic) hydride, appearing as a colorless to gray solid.^[1] It is the lightest ionic compound with a molar mass of 7.95 g/mol.^[1] It is crucial to understand its properties for safe handling, as summarized in the table below.

Property	Value
CAS Number	7580-67-8
Molar Mass	7.95 g/mol [1]
Appearance	Colorless to gray solid[1]
Density	0.78 g/cm ³ [1]
Melting Point	688.7 °C (1,271.7 °F; 961.9 K)[1]
Boiling Point	Decomposes at 900–1,000 °C[1]
Solubility in Water	Reacts violently[1][2][3][4]
Autoignition Temperature	392°F (200°C)[2]

Reactivity and Incompatibilities

Lithium hydride is a potent reducing agent that reacts violently with water and other protic solvents to produce hydrogen gas and lithium hydroxide, which is caustic.[1][4] This reaction is exothermic and can ignite the evolved hydrogen.[2] Finely divided LiH powder can ignite spontaneously in moist air.[1][3]

Table of Incompatibilities:

Incompatible Substance	Hazard
Water	Violent reaction, produces flammable hydrogen gas and caustic lithium hydroxide.[1][2][3][4]
Acids	Violent reaction.[5][6]
Alcohols (especially lower alcohols)	Vigorous reaction.[1][5]
Strong Oxidizing Agents	Violent or explosive reactions.[2][5]
Carbon Dioxide (CO ₂)	Unsuitable for fire extinguishing; can react with burning LiH.[1]

| Halogenated Compounds (e.g., CCl₄) | Unsuitable for fire extinguishing.[\[1\]](#)[\[2\]](#) |

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **lithium hydride**.

PPE Category	Specification
Eye Protection	Chemical safety goggles and a face shield. [7] [8]
Hand Protection	Butyl rubber or neoprene gloves. [5] [8]
Body Protection	Fire-retardant laboratory coat, protective overalls fitted at the neck and wrist. [8] [9]
Footwear	Closed-toe shoes; non-sparking protective boots for larger quantities. [8]
Respiratory Protection	For dust-generating procedures, a NIOSH-approved full-facepiece airline respirator in positive pressure mode is recommended. [5] [10]

Storage Procedures

Proper storage of **lithium hydride** is critical to prevent accidents.

Storage Condition	Requirement
Atmosphere	Store under an inert, dry gas such as argon or helium. [1] [8] [10]
Container	Use hermetically sealed, air-tight containers. [3] [8] For solids, non-removable head type drums or jerricans are suitable. [8]
Location	Store in a cool, dry, well-ventilated area, separate from incompatible materials. [6] [10] Avoid areas with water sources like sinks or safety showers. [10]
Spill Containment	Store in a secondary container.

Experimental Protocols

Safe Weighing and Transfer of Lithium Hydride

Objective: To safely weigh and transfer solid **lithium hydride** from a storage container to a reaction vessel.

Methodology:

- Preparation:
 - Ensure all necessary PPE is worn.
 - Work within a fume hood or a glove box with an inert atmosphere.[\[9\]](#)[\[10\]](#)
 - Have a Class D fire extinguisher, dry sand, or graphite powder readily available.[\[1\]](#)[\[9\]](#)
 - Ensure all glassware and equipment are scrupulously dried, preferably by oven-drying and cooling under an inert atmosphere.
- Procedure:
 - In an inert atmosphere (glove box), open the primary storage container of **lithium hydride**.
 - Using a clean, dry spatula, quickly transfer the desired amount of LiH to a pre-tared, dry, and sealed weighing vessel.
 - Seal the weighing vessel and the primary storage container before removing them from the inert atmosphere if the subsequent steps are performed in a fume hood.
 - In the fume hood, introduce an inert gas flow into the reaction flask.
 - Quickly and carefully add the weighed **lithium hydride** to the reaction flask against a positive flow of inert gas.
 - Seal the reaction flask immediately.

Quenching of Reactions Containing Lithium Hydride

Objective: To safely neutralize unreacted **lithium hydride** at the end of a reaction.

Methodology:

- Preparation:
 - Cool the reaction mixture to 0 °C in an ice bath.
 - Ensure a continuous inert gas flow over the reaction.
- Procedure:
 - Slowly and dropwise, add a less reactive protic solvent, such as isopropanol or another higher alcohol, to the cooled reaction mixture with vigorous stirring.[3] The reaction will generate hydrogen gas, so a proper vent is necessary.
 - Once the initial vigorous reaction subsides, slowly add a more reactive protic solvent, such as ethanol.
 - After the reaction with ethanol is complete, very cautiously add water dropwise to ensure all residual **lithium hydride** is quenched.
 - Continue stirring for a sufficient period to ensure the quenching process is complete before proceeding with the workup.

Emergency Procedures

Spill Response

- Small Spill:
 - Eliminate all ignition sources.[2][7]
 - Cover the spill with a non-combustible, dry material such as dry sand, dry earth, or graphite powder.[1][7][8] Do not use water or sand if it is not completely dry.[1]

- Scoop the mixture into a clearly labeled, dry, and vented container for disposal using non-sparking tools.[\[8\]](#)[\[11\]](#)
- Large Spill:
 - Evacuate the immediate area and alert others.[\[8\]](#)
 - Consider downwind evacuation for at least 300 meters (1000 feet).[\[2\]](#)[\[7\]](#)
 - Contact emergency responders and inform them of the nature of the hazard.[\[8\]](#)

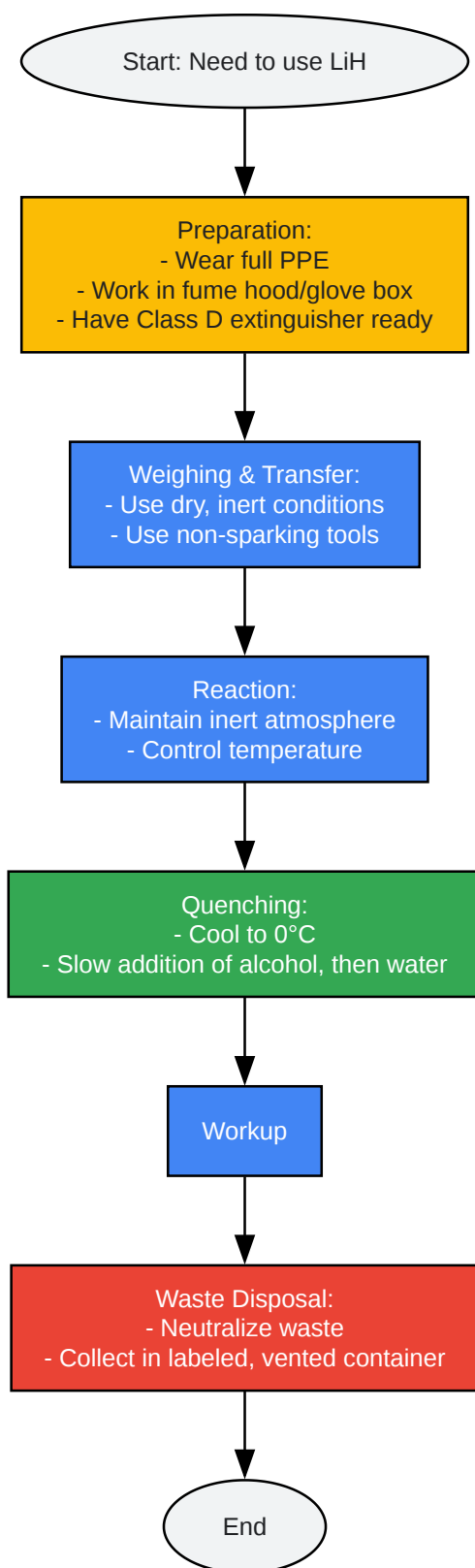
Fire Response

- DO NOT use water, carbon dioxide, or halogenated fire extinguishers.[\[1\]](#)[\[2\]](#)
- Smother the fire with a Class D fire extinguisher (e.g., Met-L-X, Lith-X), dry graphite powder, or dolomite powder.[\[1\]](#)[\[2\]](#)[\[9\]](#)
- A metal object can be used to cover and smother a small fire.[\[1\]](#)
- For a large fire, it may be necessary to withdraw from the area and let the fire burn, as it can be difficult to extinguish and may re-ignite.[\[2\]](#)[\[7\]](#)

Waste Disposal

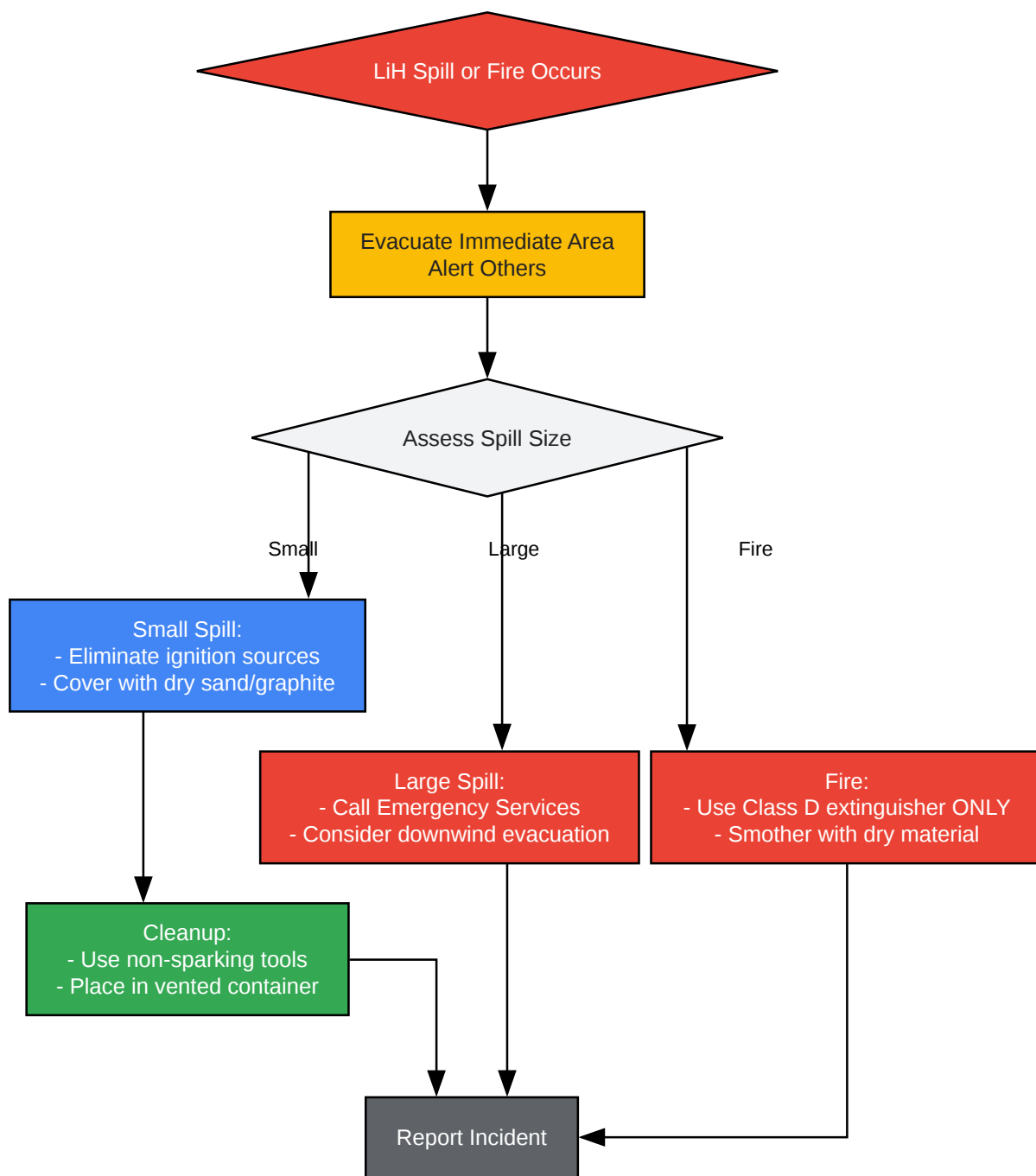
- All **lithium hydride** waste must be treated as hazardous waste.
- Quench any unreacted **lithium hydride** in waste materials by following the quenching protocol (Section 5.2) before disposal.
- Collect the neutralized waste in a properly labeled, sealed, and vented container.[\[8\]](#)
- Dispose of the waste through your institution's hazardous waste management program.[\[10\]](#)
[\[12\]](#)

Visualized Workflows



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Caption: Workflow for the safe handling of **lithium hydride**.



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